

# (S)-2-aminopropanamide hydrochloride chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-2-aminopropanamide  
hydrochloride

Cat. No.: B555106

[Get Quote](#)

An In-depth Technical Guide to **(S)-2-aminopropanamide Hydrochloride**

## Introduction

**(S)-2-aminopropanamide hydrochloride**, also known as L-Alaninamide hydrochloride, is a chemical compound frequently utilized as a biochemical reagent in life sciences research.[1][2][3][4] This guide provides a comprehensive overview of its chemical and physical properties, experimental protocols, and its role in research, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

The fundamental chemical and physical properties of **(S)-2-aminopropanamide hydrochloride** are summarized in the table below, providing a clear reference for laboratory use.

Property	Value	Citation(s)
IUPAC Name	(2S)-2-aminopropanamide;hydrochloride	[5]
Synonyms	L-Alaninamide hydrochloride, (S)-2-Aminopropionamide hydrochloride	[5][6]
CAS Number	33208-99-0	[5][6]
Molecular Formula	C <sub>3</sub> H <sub>9</sub> ClN <sub>2</sub> O	[5][7]
Molecular Weight	124.57 g/mol	[5][7]
Appearance	White to off-white powder	[6]
Purity	≥95% - 97.0%	[1][6]
Exact Mass	124.0403406 g/mol	[5][7]
Monoisotopic Mass	124.0403406 g/mol	[5][7]
Topological Polar Surface Area	69.1 Å <sup>2</sup>	[5][7]
Hydrogen Bond Donor Count	3	[7]
Hydrogen Bond Acceptor Count	2	[7]
Rotatable Bond Count	1	[7]

## Spectral and Safety Data

### Spectral Information

Spectral data is crucial for the identification and characterization of **(S)-2-aminopropanamide hydrochloride**.

Data Type	Source Information	Citation(s)
$^{13}\text{C}$ NMR Spectra	Available from Sigma-Aldrich Co. LLC.	[5]
FTIR Spectra	Technique: KBr WAFER.	[8]

## Safety and Hazard Information

**(S)-2-aminopropanamide hydrochloride** has the following GHS hazard classifications based on aggregated data.

Hazard Statement	Description	Citation(s)
H315	Causes skin irritation	[5][9]
H319	Causes serious eye irritation	[5][9]
H335	May cause respiratory irritation	[5][9]

Note: One source indicates that this chemical does not meet GHS hazard criteria in 83.3% of reports.[5]

## Experimental Protocols

### Synthesis of (S)-2-aminopropanamide hydrochloride

The following is a general procedure for the synthesis of L-alaninamide hydrochloride, adapted from a method for its enantiomer.[10]

Materials:

- Boc-L-alanine
- Anhydrous Tetrahydrofuran (THF)
- Triethylamine
- Ethyl chloroformate

- Concentrated ammonium hydroxide solution
- Ethyl acetate
- Saturated sodium carbonate solution
- Anhydrous magnesium sulfate
- Saturated hydrochloric acid/dioxane solution
- Methanol
- Ether

Procedure:

- Dissolve Boc-L-alanine in anhydrous THF.
- Add triethylamine to the solution, followed by the slow, dropwise addition of ethyl chloroformate while stirring in a cold bath (e.g., carbon tetrachloride/dry ice). Maintain stirring for approximately 30 minutes.
- Add concentrated ammonium hydroxide solution and allow the reaction mixture to stand overnight in a refrigerator.
- Remove the solvent by vacuum evaporation. Dissolve the residue in ethyl acetate.
- Wash the ethyl acetate layer with a saturated sodium carbonate solution and then with water.
- Dry the organic phase with anhydrous magnesium sulfate.
- Filter to remove the desiccant and evaporate the solvent to obtain the crude product.
- Treat the crude product with a saturated hydrochloric acid/dioxane solution for 1 hour at room temperature.
- Remove the dioxane by vacuum evaporation.

- Dissolve the residue in a minimal amount of methanol and precipitate the final product, **(S)-2-aminopropanamide hydrochloride**, by adding ether.



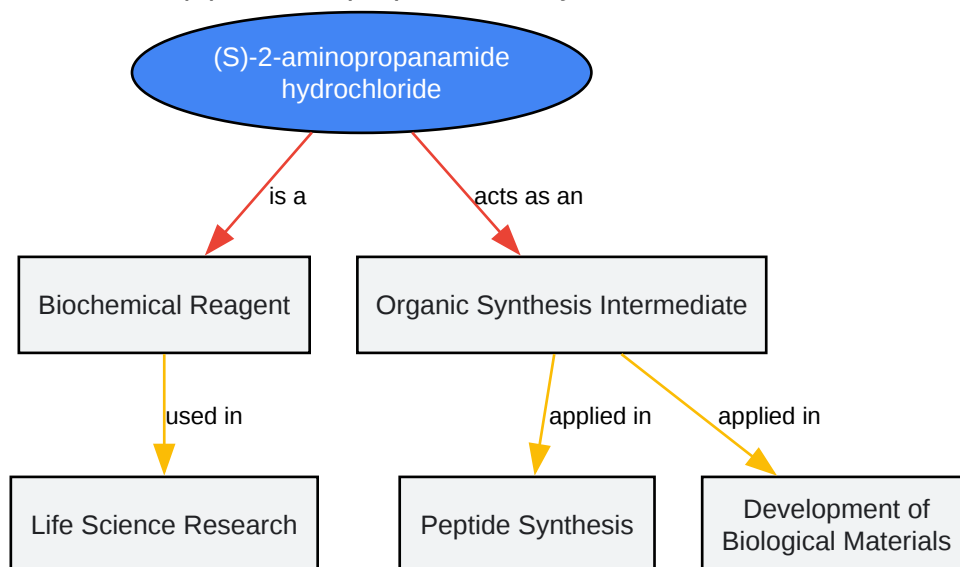
[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **(S)-2-aminopropanamide hydrochloride**.

## Biological Role and Applications

**(S)-2-aminopropanamide hydrochloride** is primarily used as a biochemical reagent in life science research.[1][2][3][4] It can serve as a building block or an intermediate in the synthesis of more complex organic molecules and biological materials.[1] Its utility stems from the presence of both an amino group and an amide group, making it a versatile component in peptide synthesis and other biochemical preparations.

### Role of (S)-2-aminopropanamide hydrochloride in Research



[Click to download full resolution via product page](#)

Caption: Role of **(S)-2-aminopropanamide hydrochloride** in Research.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. L-Alaninamide hydrochloride | CAS#:33208-99-0 | Chemsrce [chemsrc.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. (S)-2-aminopropanamide hydrochloride | C<sub>3</sub>H<sub>9</sub>CIN<sub>2</sub>O | CID 2775816 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. (2S)-2-Aminopropanamide hydrochloride | CymitQuimica [cymitquimica.com]
- 7. (2S)-2-aminopropanamide hydrochloride | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 8. 2-Aminopropanamide hydrochloride | C<sub>3</sub>H<sub>9</sub>CIN<sub>2</sub>O | CID 12317286 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. (2R)-2-Aminopropanamide hydrochloride synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [(S)-2-aminopropanamide hydrochloride chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555106#s-2-aminopropanamide-hydrochloride-chemical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)